

Technical Guide: Physicochemical Properties of N-(2,5-dichlorophenyl)benzenesulfonamide

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Compound of Interest

Compound Name: N-(2,5-dichlorophenyl)benzenesulfonamide

Cat. No.: B401549

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the molecular formula and molecular weight of **N-(2,5-dichlorophenyl)benzenesulfonamide**, a compound of interest in various research and development applications. The data is presented in a clear, tabular format for ease of reference.

Physicochemical Data Summary

The fundamental molecular properties of **N-(2,5-dichlorophenyl)benzenesulfonamide** are summarized in the table below. This information is critical for experimental design, analytical method development, and computational modeling.

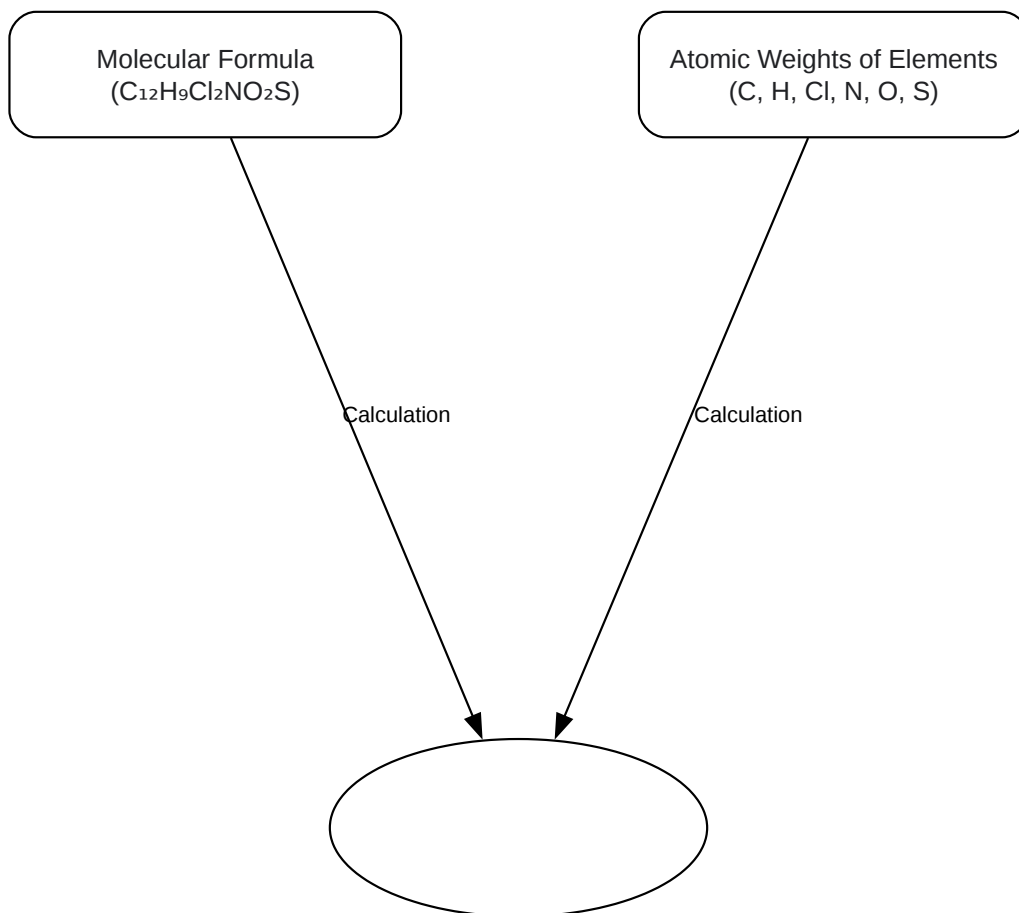
Property	Value
Molecular Formula	C ₁₂ H ₉ Cl ₂ NO ₂ S[1]
Molecular Weight	302.16 g/mol [1]

Experimental Protocols

This document focuses on the intrinsic molecular properties of **N-(2,5-dichlorophenyl)benzenesulfonamide**. As such, experimental protocols for synthesis or analysis are not detailed here. The provided data is based on established crystallographic analysis.^[1]

Logical Relationships

The determination of the molecular weight of a compound is directly derived from its molecular formula and the atomic weights of its constituent elements. The following diagram illustrates this fundamental relationship.



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Caption: Calculation of Molecular Weight.

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References

- 1. N-(2,5-Dichlorophenyl)benzenesulfonamide - PMC [pmc.ncbi.nlm.nih.gov]
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